

Navigating the Safe Handling of Isophthalic Dihydrazide: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Isophthalic dihydrazide*

Cat. No.: *B145863*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Isophthalic dihydrazide, a chemical compound utilized in various research and industrial applications, requires careful handling due to its potential health and safety risks. This in-depth technical guide provides a comprehensive overview of the critical safety considerations, experimental protocols for hazard assessment, and recommended procedures for the safe use of this compound. Adherence to these guidelines is paramount to ensure the well-being of laboratory personnel and the integrity of research outcomes.

Section 1: Chemical and Physical Properties

A thorough understanding of the physicochemical properties of **isophthalic dihydrazide** is the foundation of its safe handling. These properties influence its reactivity, potential for exposure, and appropriate storage conditions.

Property	Value	Reference
Chemical Formula	C ₈ H ₁₀ N ₄ O ₂	[1]
Molecular Weight	194.19 g/mol	[1]
CAS Number	2760-98-7	[2]
Appearance	White to off-white crystalline powder	[2]
Melting Point	227 °C	
Flash Point	227 °C	
Purity	Min. 95%	[2]

Section 2: Health Hazard Information

Isophthalic dihydrazide is classified as a hazardous substance, primarily due to its potential to cause skin and eye irritation.[3] The GHS classification indicates that it is harmful if swallowed, causes skin irritation, causes serious eye irritation, and may cause respiratory irritation.[3]

Hazard Classification	GHS Category	Description
Acute toxicity, Oral	Category 4	Harmful if swallowed.[3]
Skin corrosion/irritation	Category 2	Causes skin irritation.[3]
Serious eye damage/eye irritation	Category 2A	Causes serious eye irritation.[3]
Specific target organ toxicity – single exposure	Category 3	May cause respiratory irritation.[3]

Currently, there is no available data on the acute dermal or inhalation toxicity, carcinogenicity, mutagenicity, or reproductive toxicity of **isophthalic dihydrazide**.[3] Similarly, no specific occupational exposure limits (PELs, TLVs) have been established for this compound. In the absence of such data, it is prudent to handle the substance with a high degree of caution.

Section 3: Experimental Protocols for Hazard Assessment

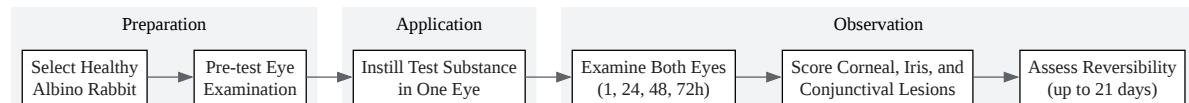
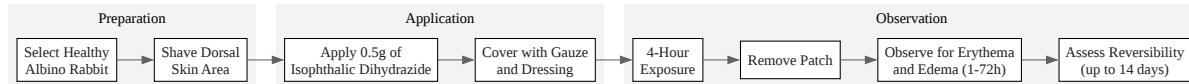
The classification of **isophthalic dihydrazide** as a skin and eye irritant is based on standardized experimental protocols, such as those established by the Organisation for Economic Co-operation and Development (OECD). Understanding these methodologies is crucial for interpreting the hazard data and for any further toxicological assessments.

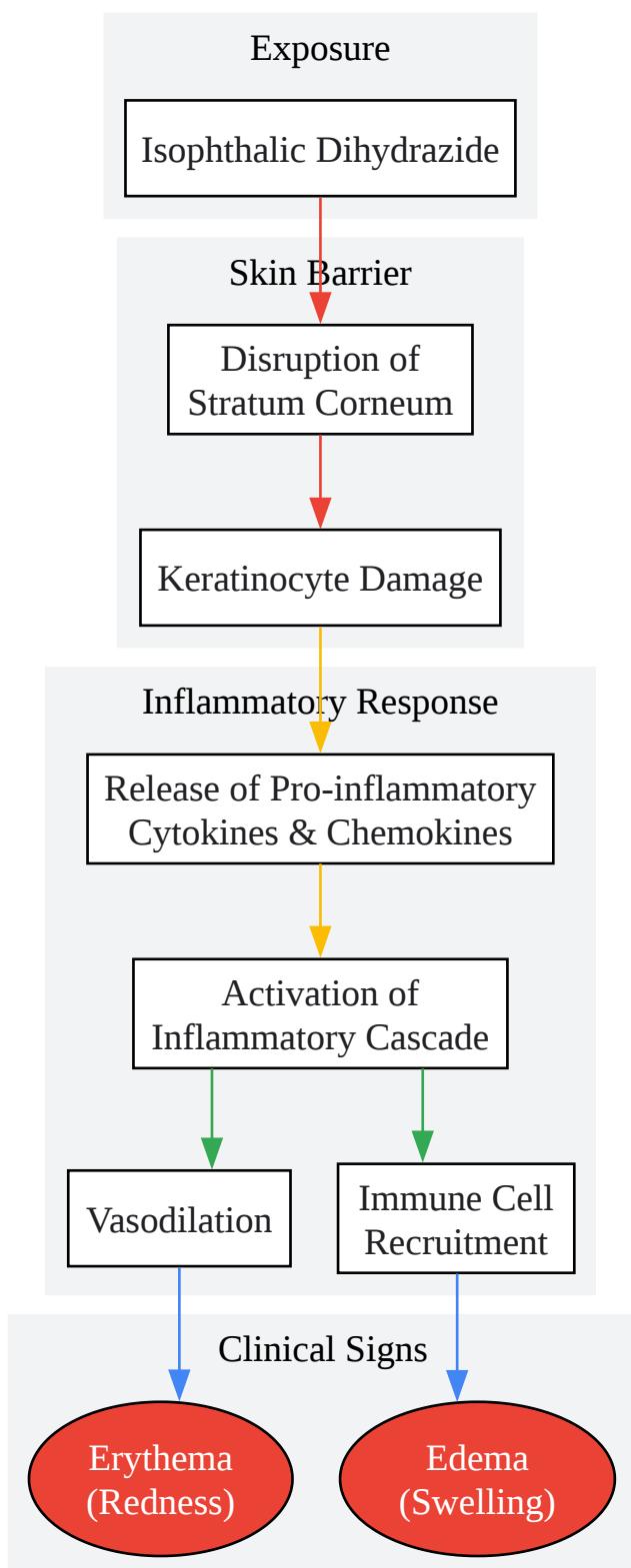
Acute Dermal Irritation/Corrosion (OECD Guideline 404)

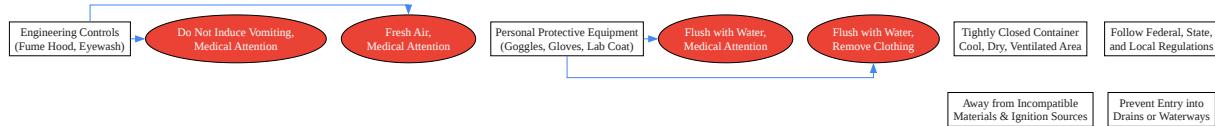
This test provides information on the potential of a substance to cause reversible inflammatory changes to the skin.[\[4\]](#)[\[5\]](#)[\[6\]](#)

Methodology:

- Test Animal: The albino rabbit is the recommended species.[\[5\]](#)
- Preparation: The day before the test, a small area of the animal's dorsal skin is shaved.[\[7\]](#)
- Application: A dose of 0.5 grams of the solid test substance (**isophthalic dihydrazide**) is applied to a small area of the skin (approximately 6 cm²) and covered with a gauze patch and semi-occlusive dressing.[\[5\]](#)[\[8\]](#)
- Exposure: The exposure period is typically 4 hours.[\[5\]](#)
- Observation: After the exposure period, the patch is removed, and the skin is observed for signs of erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours after removal. [\[8\]](#) The observation period may be extended up to 14 days to assess the reversibility of the effects.[\[5\]](#)
- Scoring: The severity of the skin reactions is graded according to a standardized scoring system.







[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Isophthalyl dihydrazide | C8H10N4O2 | CID 72700 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Isophthalic Dihydrazide | CymitQuimica [cymitquimica.com]
- 3. aksci.com [aksci.com]
- 4. catalog.labcorp.com [catalog.labcorp.com]
- 5. oecd.org [oecd.org]
- 6. oecd.org [oecd.org]
- 7. OECD N°404 : Laboratory skin irritant/corrosive test - Analytice [analytice.com]
- 8. ecetoc.org [ecetoc.org]
- To cite this document: BenchChem. [Navigating the Safe Handling of Isophthalic Dihydrazide: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b145863#health-and-safety-considerations-for-handling-isophthalic-dihydrazide]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com